

Technical Whitepaper: Characterization and Quality Control of N-(8-Hydroxyoctyl)phthalimide

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Compound of Interest

Compound Name: *N*-(8-Hydroxyoctyl)phthalimide

CAS No.: 105264-63-9

Cat. No.: B008994

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Executive Summary

In the rapidly evolving field of Targeted Protein Degradation (TPD), the integrity of the linker motif is as critical as the warhead or the E3 ligase ligand. **N-(8-Hydroxyoctyl)phthalimide** (CAS: 105264-63-9) serves as a vital heterobifunctional linker precursor. Its primary utility lies in its dual reactivity: the phthalimide moiety acts as a masked primary amine (deprotected via hydrazine), while the hydroxyl group offers a handle for esterification or etherification.

This guide addresses a recurring issue in PROTAC® development: the underestimation of linker purity. Impurities in this intermediate—specifically unreacted starting materials or bis-alkylated byproducts—can lead to truncated degraders that compete for binding sites without inducing ubiquitination (the "Hook Effect"), thereby generating false negatives in degradation assays. This whitepaper outlines the critical quality attributes (CQAs) and validated protocols to ensure the integrity of this building block.

Physicochemical Profile & Critical Attributes[1][2][3]

The following data represents the "Gold Standard" for pharmaceutical-grade material. Deviations from these baselines often indicate solvent occlusion or structural isomers.

Table 1: Key Chemical Specifications

Attribute	Specification	Technical Note
CAS Number	105264-63-9	Verify against isomer CAS 88236-12-8 (Bromo-derivative) to avoid procurement errors.
Formula	C ₁₆ H ₂₁ NO ₃	-
Mol.[1][2][3][4][5][6][7][8] Weight	275.34 g/mol	Monoisotopic Mass: 275.15
Appearance	White to off-white crystalline powder	Red Flag: Yellowing indicates oxidation or residual phthalimide salts.
Melting Point	64°C – 66°C	Sharp range required. Broadening (>2°C) suggests solvent trapping or oligomers.
Solubility	DMSO, DCM, MeOH, EtOAc	Insoluble in water. Poor solubility in Hexanes.
Purity (HPLC)	≥ 98.0% (a/a)	Critical for PROTAC synthesis to prevent chain-termination.

Synthesis-Driven Impurity Profiling

To control purity, one must understand the genesis of impurities. The synthesis typically involves a Gabriel Amine Synthesis variation—nucleophilic substitution of 8-bromo-1-octanol (or 8-chloro-1-octanol) by potassium phthalimide.

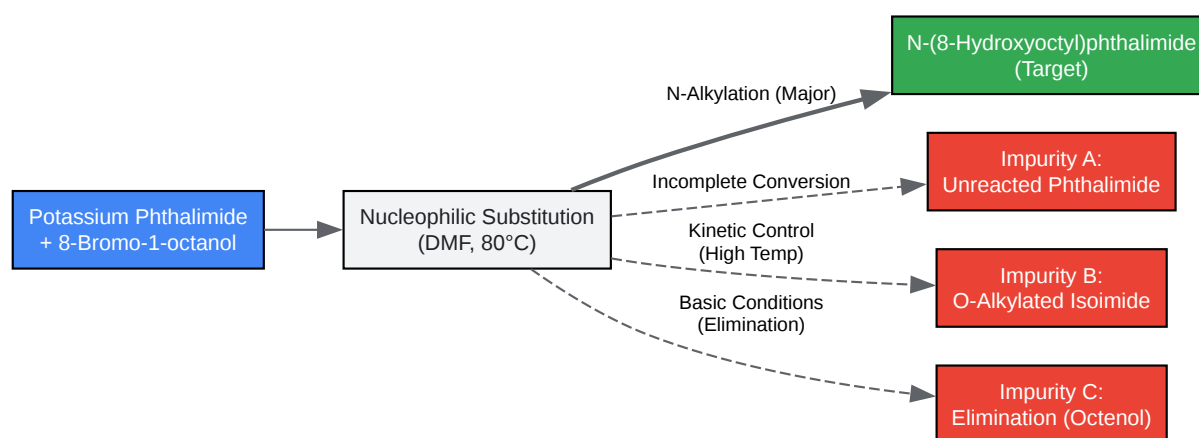
The Causality of Contamination

- Unreacted Phthalimide: Occurs if stoichiometry is not strictly controlled or if the base equivalents are insufficient.

- O-Alkylation (Isoimide): Under kinetic control or high temperatures, the oxygen of the phthalimide enolate may attack the alkyl halide instead of the nitrogen, forming a thermodynamically unstable isoimide.
- Bis-Alkylation: Rare with mono-halo alcohols, but if di-halo octanes are present as contaminants in the starting material, cross-linking occurs.

Visualization: Synthesis & Impurity Logic

The following diagram maps the reaction pathway and points of failure.



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Figure 1: Reaction pathway illustrating the primary N-alkylation route and potential side-reactions leading to critical impurities.

Validated Analytical Protocols

Trustworthiness in data comes from self-validating methods. The following protocols are designed to detect the specific impurities identified above.

A. High-Performance Liquid Chromatography (HPLC)

Rationale: UV detection at 254 nm is highly sensitive for the phthalimide chromophore.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).

- Mobile Phase A: Water + 0.1% Trifluoroacetic acid (TFA).
- Mobile Phase B: Acetonitrile (ACN) + 0.1% TFA.
- Gradient:
 - 0-2 min: 5% B (Equilibration)
 - 2-15 min: 5% → 95% B (Linear Ramp)
 - 15-20 min: 95% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: 254 nm (primary), 210 nm (secondary for non-aromatic impurities).
- Acceptance Criteria: Main peak retention time ~10-12 min (system dependent). No single impurity >0.5%.

B. Proton NMR (1H-NMR) Validation

Rationale: HPLC confirms purity; NMR confirms identity and solvation state.

- Solvent: DMSO-d6 or CDCl3.
- Diagnostic Signals (CDCl3):
 - Aromatic Protons:

7.84 (m, 2H) and

7.70 (m, 2H). Note: The AA'BB' pattern is characteristic of the phthalimide group.
 - N-Methylene (-N-CH2-): Triplet at

3.68 ppm. Shift indicates successful N-alkylation.
 - O-Methylene (-CH2-OH): Triplet at

3.64 ppm (if in CDCl₃) or

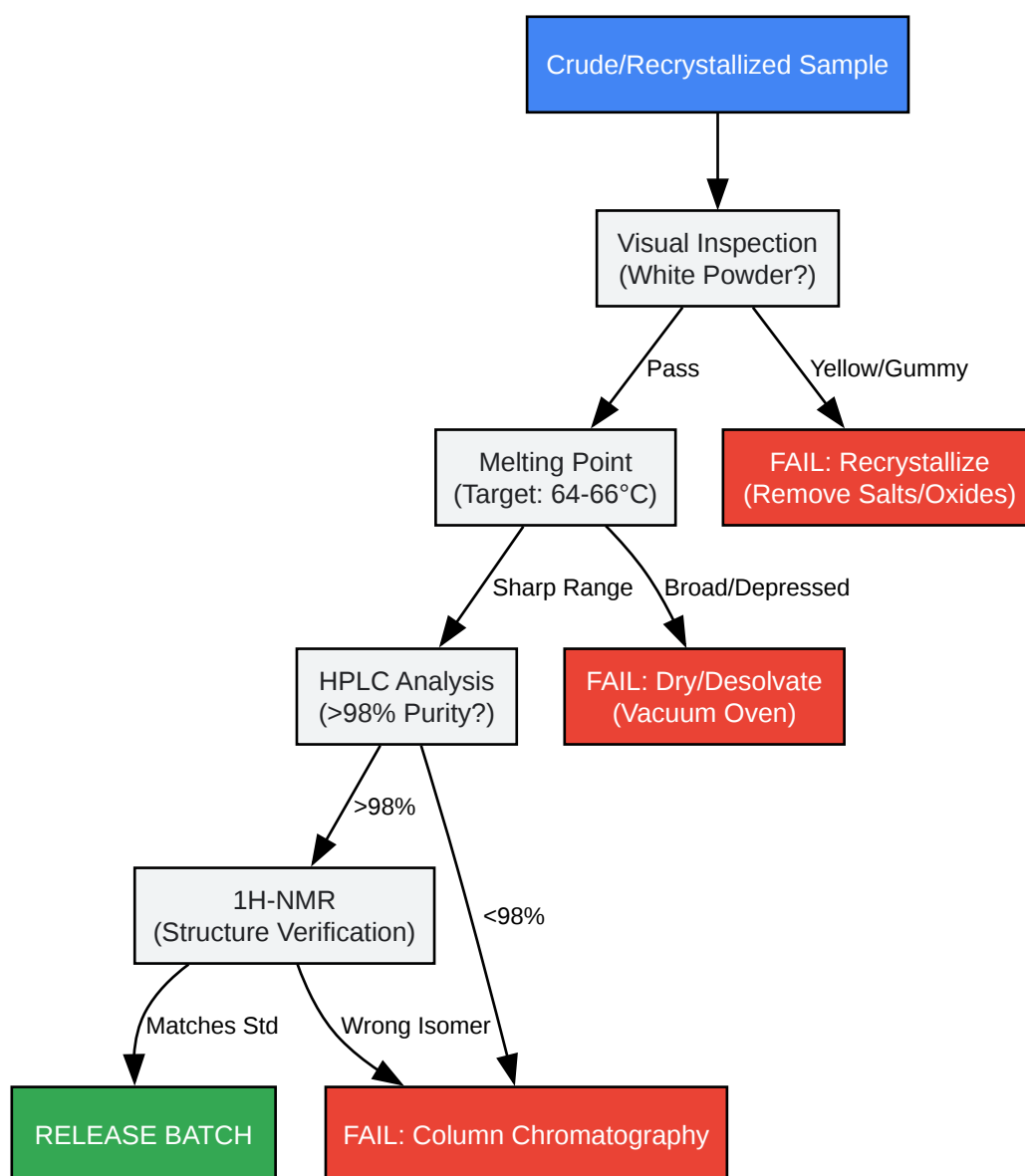
4.3 ppm (t, OH) in DMSO-d₆.

- Alkyl Chain: Multiplets between

1.30 – 1.70 ppm (12H).

C. QC Decision Workflow

Use this logic gate to determine batch release.



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Figure 2: Quality Control Decision Tree for batch release.

Storage and Stability

- **Hygroscopicity:** The terminal hydroxyl group imparts mild hygroscopicity. Store in a desiccator.
- **Hydrolysis Risk:** The phthalimide ring is susceptible to hydrolysis in strong basic aqueous media (opening to phthalamic acid). Store under inert atmosphere (Argon/Nitrogen) at 2-8°C for long-term storage.
- **Light Sensitivity:** Generally stable, but amber vials are recommended to prevent slow photo-degradation of the aromatic system over months.

References

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